

Application Notes and Protocols: IPI-3063 in Immunology Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IPI-3063

Cat. No.: B15541843

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Introduction

IPI-3063 is a highly potent and selective small molecule inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) p110 δ catalytic isoform.^{[1][2][3][4][5]} The PI3K signaling pathway is crucial in regulating various cellular processes in the immune system, particularly in B lymphocyte development, activation, proliferation, and survival. The δ isoform of PI3K is predominantly expressed in hematopoietic cells, making it an attractive target for therapeutic intervention in B cell malignancies and autoimmune diseases. These application notes provide an overview of the utility of **IPI-3063** in immunology research and detailed protocols for its use in key in vitro B cell assays.

Mechanism of Action

IPI-3063 selectively inhibits the p110 δ isoform of PI3K, thereby blocking the conversion of phosphatidylinositol (4,5)-bisphosphate (PIP2) to phosphatidylinositol (3,4,5)-trisphosphate (PIP3). The subsequent reduction in PIP3 levels leads to decreased activation of downstream signaling molecules such as Akt, a serine/threonine kinase that plays a central role in cell

survival, proliferation, and differentiation. By inhibiting this pathway, **IPI-3063** can effectively modulate the function of immune cells, particularly B lymphocytes.

Data Presentation

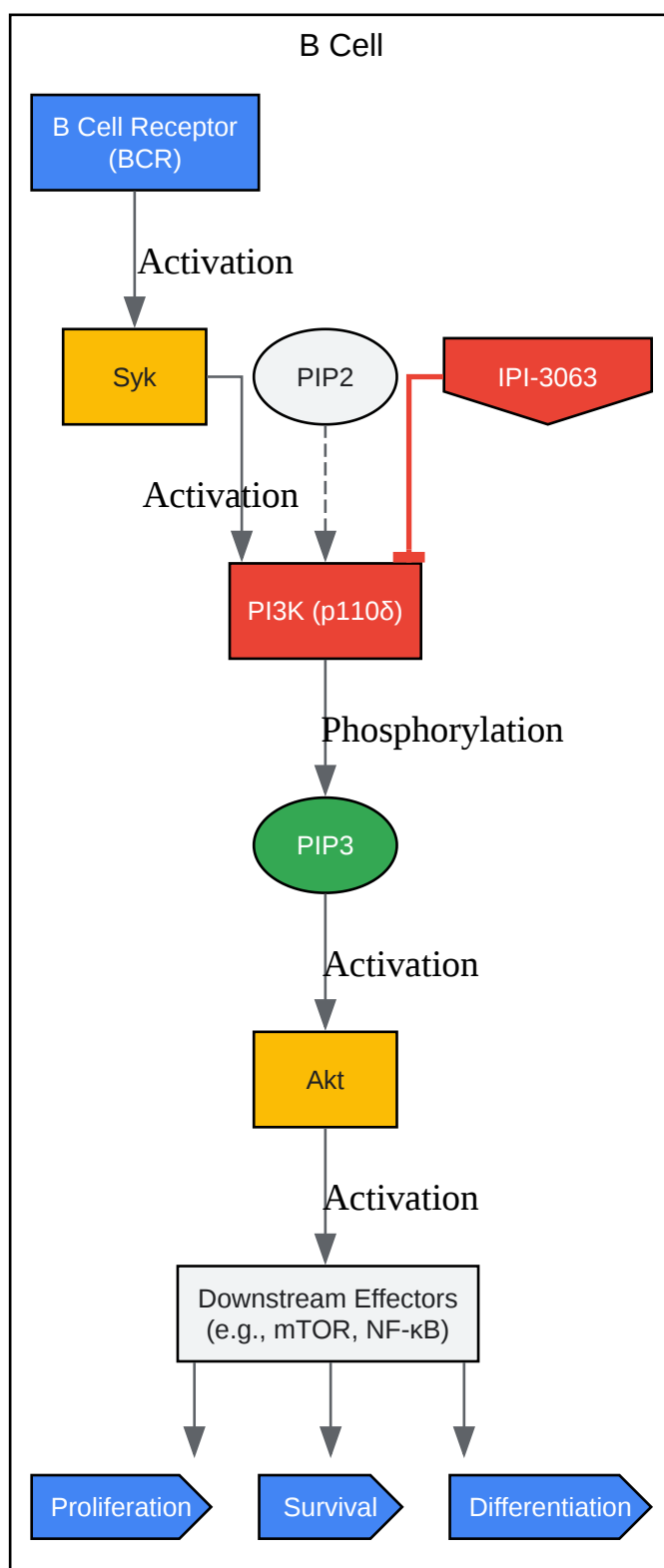
Table 1: In Vitro Potency and Selectivity of IPI-3063

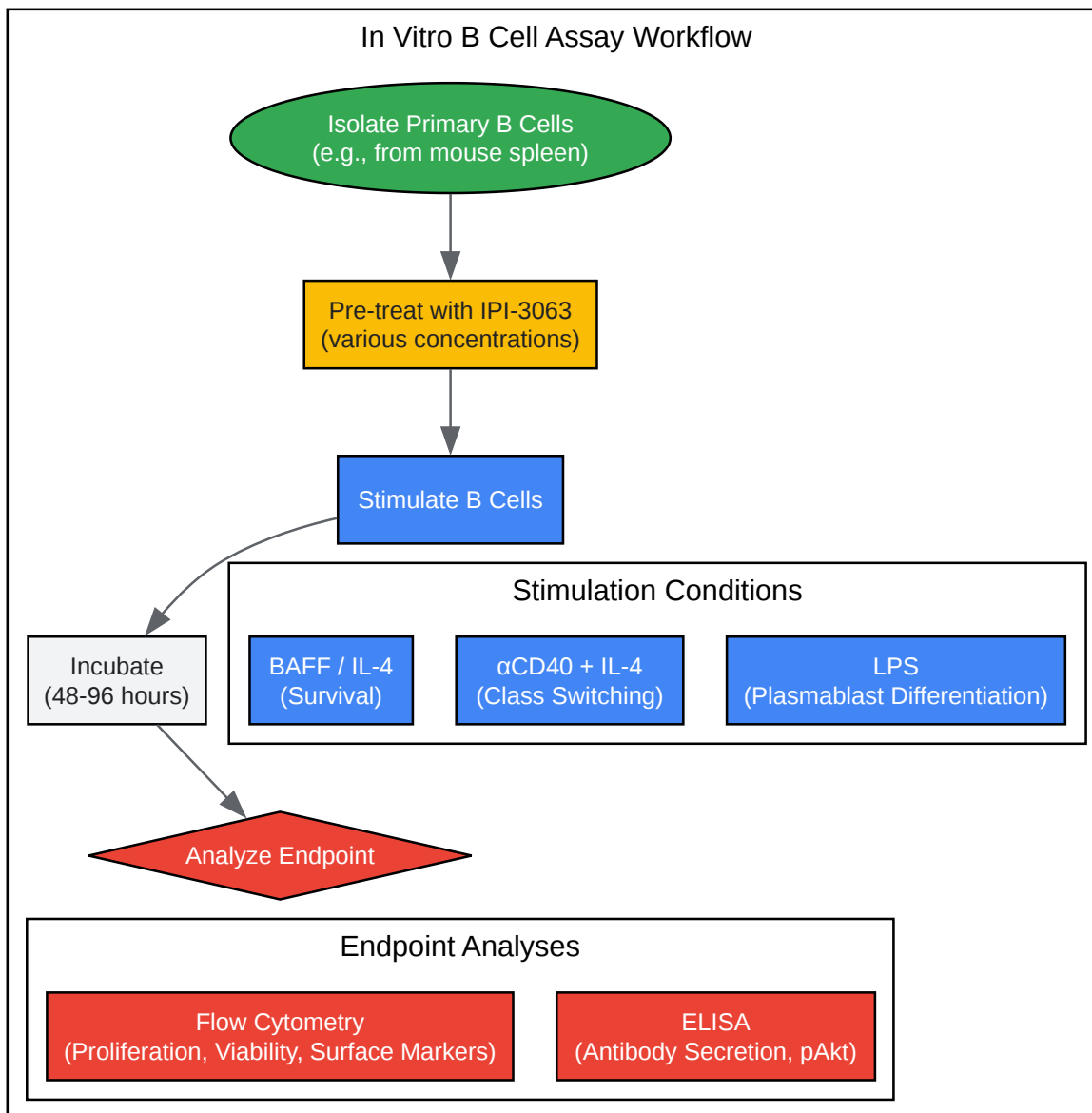
Parameter	Value	Notes
Biochemical IC50 (p110δ)	2.5 ± 1.2 nM	Cell-free assay.
Cell-based IC50 (p110δ)	0.1 nM	In p110δ-specific cell-based assays.
Selectivity	>400-fold vs. p110α, p110β, p110γ	Based on biochemical IC50 values.
Cellular Selectivity	>1,000-fold vs. other class I PI3K isoforms	In cell-based assays.

Table 2: Effects of IPI-3063 on B Cell Functions

B Cell Function	Effective Concentration	Key Findings
Survival (BAFF-dependent)	Significant decrease at 10 nM	Dose-dependent reduction in survival.
Proliferation	Potent inhibition	Potently reduces mouse and human B cell proliferation.
Plasmablast Differentiation	Starting at 1 nM	Potent, dose-dependent decrease.
Antibody Class Switching (to IgG1)	Potent induction	Increases class switch recombination in the presence of αCD40 + IL-4.
IgM Secretion	Dose-dependent decrease	Correlates with inhibition of plasmablast differentiation.

Mandatory Visualizations





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